

2'-Nitroacetophenone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2'-Nitroacetophenone

Cat. No.: B117912

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **2'-Nitroacetophenone**, a key intermediate in organic synthesis, particularly in the pharmaceutical and dye industries. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification


2'-Nitroacetophenone is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2][3][4]
Skin Irritation	Category 2	H315: Causes skin irritation[4]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[4]

Signal Word: Warning[1][2][4]

Hazard Pictogram:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **2'-Nitroacetophenone** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₇ NO ₃ [1]
Molecular Weight	165.15 g/mol [1][2]
Appearance	Yellow crystalline powder or liquid dependent on ambient temperature[5]
Melting Point	23-27 °C (lit.)[2]
Boiling Point	159 °C at 16 mmHg (lit.)[2]
Flash Point	112 °C (233.6 °F) - closed cup[2]
Solubility	Insoluble in water. Soluble in alcohol, ether, and chloroform.[1][6]
Stability	Stable under normal conditions.[6][7]

Toxicological Data

The toxicity of **2'-Nitroacetophenone** has been determined through animal studies. These values are crucial for risk assessment.

Table 3: Acute Toxicity Data

Route of Exposure	Species	LD50 Value
Oral	Rat	1600 mg/kg[5]
Oral	Mouse	800 mg/kg[5]
Dermal	Mammal	>20000 mg/kg[5]

Experimental Protocols

The following are generalized experimental protocols based on OECD guidelines for the determination of the toxicological data presented above. Specific details of the studies conducted on **2'-Nitroacetophenone** are not publicly available.

Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

This method is designed to classify a substance into a toxicity class based on a stepwise procedure with a minimum number of animals.

- **Animal Selection:** Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used.^[5] Animals are acclimatized for at least five days before dosing.
- **Dose Preparation and Administration:** The test substance is typically administered in a constant volume by varying the concentration. Administration is via gavage using a stomach tube.^[2]
- **Procedure:** A stepwise procedure is used, with three animals per step. Dosing starts at a predetermined level (e.g., 300 mg/kg). The outcome (survival or death) determines the next step, which could involve dosing at a lower or higher fixed dose level (5, 50, 300, or 2000 mg/kg).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.^[3] Body weight is recorded weekly.
- **Endpoint:** The LD50 is determined based on the dose at which mortality is observed.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.
- **Preparation:** The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.
- **Application:** A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area (approx. 6 cm²) of the skin and covered with a gauze patch and non-irritating tape.

- Exposure: The exposure duration is typically 4 hours.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored, and the potential for skin irritation is determined.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to produce reversible or irreversible changes in the eye.

- Animal Selection: Healthy, adult albino rabbits are used.
- Procedure: A single dose (0.1 mL of liquid or 0.1 g of solid) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[8\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[\[8\]](#) Reactions of the cornea, iris, and conjunctiva are scored.
- Endpoint: The potential for eye irritation is determined based on the severity and reversibility of the observed ocular lesions.

Safety and Handling Precautions

A systematic approach to handling **2'-Nitroacetophenone** is essential to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a lab coat, and in cases of potential for significant exposure, consider additional protective clothing.
- **Respiratory Protection:** If working outside a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge.[\[5\]](#)

Handling Procedures

- Avoid all personal contact, including inhalation of dust or vapors.[\[5\]](#)
- Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Avoid formation of dust and aerosols.[\[10\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- **If Swallowed:** Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[\[9\]](#)[\[11\]](#)
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[9\]](#)[\[11\]](#)
- **If on Skin:** Immediately remove all contaminated clothing. Rinse skin with water/shower.[\[11\]](#)
- **If Inhaled:** Move person into fresh air. If not breathing, give artificial respiration.[\[9\]](#)

Spill Response

- **Minor Spills:** Clean up spills immediately. Avoid generating dust. Use dry clean-up procedures.[\[5\]](#) Dampen with water to prevent dusting before sweeping.[\[5\]](#) Place in a suitable, labeled container for disposal.

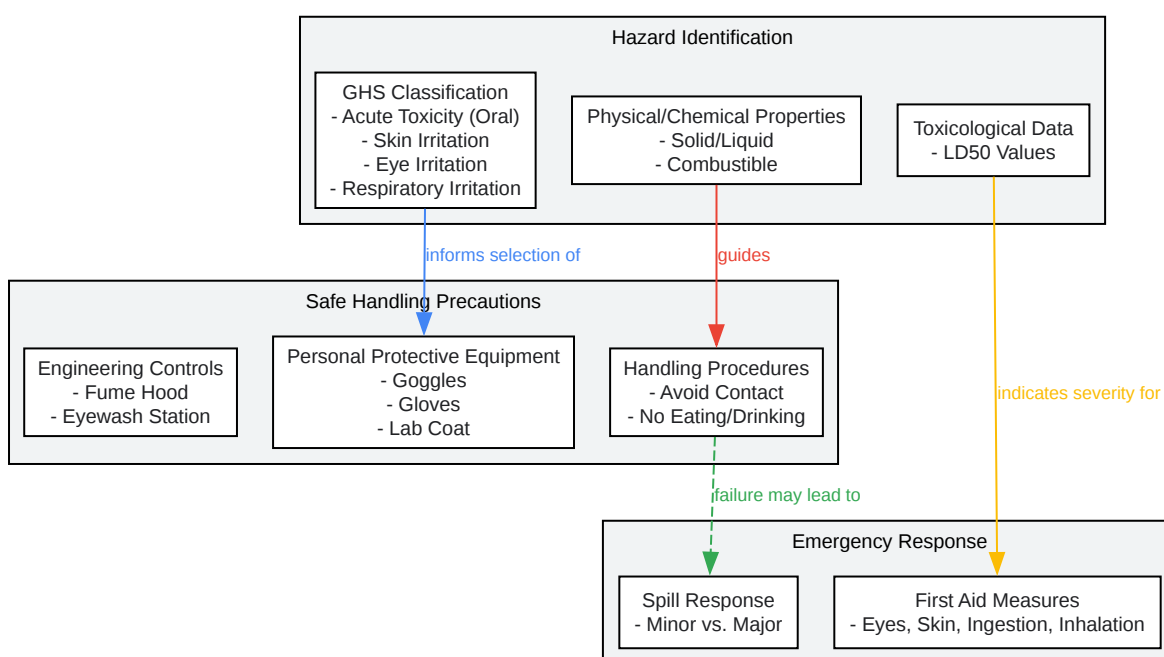
- Major Spills: Evacuate the area. Alert emergency responders.[5] Wear appropriate PPE and contain the spill.

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place.[9][10] Keep the container tightly closed. Store away from incompatible materials such as strong oxidizing agents and strong bases.[7]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][9]

Visualized Workflows and Relationships

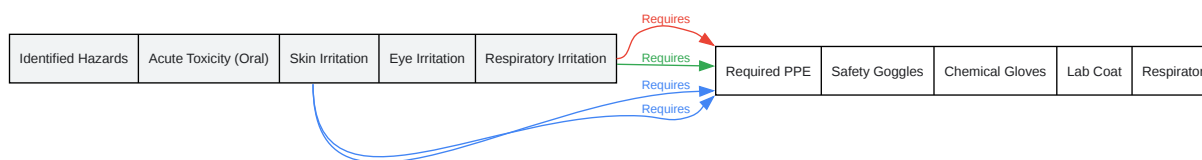
Hazard Identification and Response Workflow



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Caption: Workflow for identifying and mitigating hazards associated with 2'-Nitroacetophenone.

PPE Selection Logic Based on Hazards



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Caption: Relationship between specific hazards of **2'-Nitroacetophenone** and required PPE.

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